

Experimental Protocol: Synthesis of 2-Heptanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Heptanol

CAS No.: 543-49-7

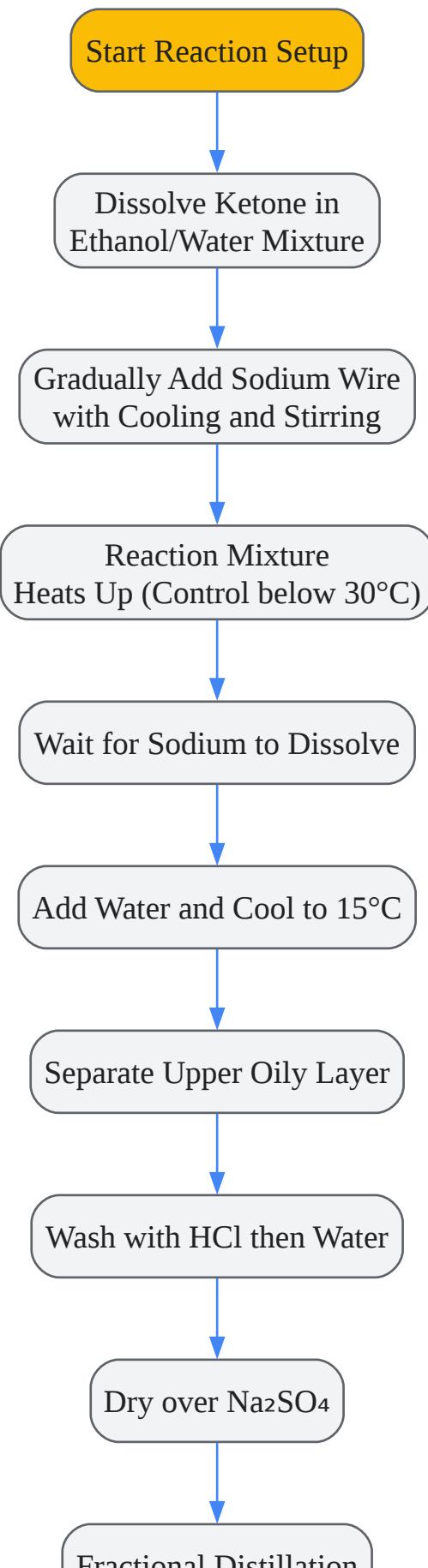
Cat. No.: S560084

Get Quote

The following procedure from *Organic Syntheses* describes a laboratory-scale synthesis of **2-Heptanol** via reduction of methyl n-amyl ketone [1].

- **Objective:** To prepare **2-Heptanol** (155–157.5 °C boiling point) with a yield of 62–65% [1].
- **Reaction:** Reduction of Methyl n-Amyl Ketone.
- **Materials:**
 - Methyl n-amyl ketone (228 g, 2 moles) [1].
 - Sodium metal (130 g, 5.6 gram atoms), in wire form [1].
 - Solvent: 600 cc of 95% ethanol and 200 cc of water [1].
 - Dilution: 2 L of water [1].
 - Washing: 50 cc of 1:1 hydrochloric acid, followed by 50 cc of water [1].
 - Drying: 20 g of anhydrous sodium sulfate [1].
- **Equipment:**
 - 3-L round-bottomed flask [1].
 - Efficient Liebig condenser (100 cm by 1 cm) [1].
 - Fractionating column (e.g., Young column with 20 disks or a Glinsky three-bulbed column) [1].
 - Mechanical stirrer (optional but recommended) [1].
 - Ice bath or running water for cooling [1].

The workflow for this synthesis can be visualized as follows:



Technical Information



Collect 2-Heptanol
at 155-157.5°C

Click to download full resolution via product page

Safety and Handling Information

Proper handling is crucial for researcher safety. The GHS hazard classification for **2-Heptanol** is as follows [2]:

Hazard Category	Classification	Hazard Statement Code(s)
Flammability	Flammable Liquid Category 3	H226: Flammable liquid and vapour.
Acute Toxicity	Category 4 (Dermal)	H312: Harmful in contact with skin.
Health Hazard	Skin Irritation Category 2	H315: Causes skin irritation.
Health Hazard	Eye Irritation Category 2A	H319: Causes serious eye irritation.

Key safety measures include [2]:

- **Handling:** Keep away from heat and ignition sources. Use in a well-ventilated area and avoid aerosol formation.
- **Personal Protective Equipment (PPE):** Wear impervious nitrile rubber gloves, safety glasses, and protective clothing.
- **Storage:** Store in a cool, well-ventilated place in tightly sealed containers. Keep away from oxidizing agents and acids.
- **First Aid:**
 - **Inhalation:** Move to fresh air and seek medical attention if needed.
 - **Skin Contact:** Immediately wash with soap and water.
 - **Eye Contact:** Rinse cautiously with water for several minutes and consult a doctor.

Technical Data and Properties

The following table summarizes key physical and chemical properties of **2-Heptanol** for your research and analysis [3] [4] [5].

Property	Value	Reference / Conditions
CAS Registry Number	543-49-7	[3] [4] [5]
Molecular Formula	C ₇ H ₁₆ O	[3] [4] [5]
Molecular Weight	116.20 g/mol	[3] [4] [5]
Boiling Point	155 - 162 °C	Approximate range from synthesis prep and supplier data [1] [2] [4].
Relative Density	0.817 g/cm ³	At 25°C [4].
Critical Temperature	608.3 ± 0.6 K	[5]
Critical Pressure	30.2 ± 0.2 bar	[5]
Enthalpy of Formation (liquid)	-416.9 ± 0.67 kJ/mol	[5]
Signal Word	Warning	GHS Classification [2]

Frequently Asked Questions

What is 2-Heptanol used for in a research context? 2-Heptanol is used in scientific research and development [2]. It has been identified as a component in turmeric rhizome essential oil and is studied for its antimicrobial and antioxidant properties [6] [4].

How can I improve the yield and reduce side products during synthesis? The synthesis notes emphasize that **cooling** is critical. Without it, condensation products form, significantly reducing yield. Keeping the

temperature below 30°C with an ice bath and using **mechanical stirring** allows for faster sodium addition, minimizes frothing, and helps control the reaction [1].

What are the common impurities, and how are they removed? The described synthesis includes a **fractional distillation** step after the initial workup. A small "fore-run" of low-boiling liquid is discarded first, and then the pure **2-Heptanol** is collected at 155–157.5°C [1].

Troubleshooting Common Experimental Issues

- **Problem: Low Yield**

- **Possible Cause:** Inadequate cooling during sodium addition.
 - **Solution:** Ensure efficient cooling with an ice bath and consider using mechanical stirring to better control the exothermic reaction and prevent the formation of condensation by-products [1].

- **Problem: Violent Reaction or Excessive Frothing**

- **Possible Cause:** Adding sodium too rapidly.
 - **Solution:** Add the sodium wire gradually, especially at the beginning. Using a mechanical stirrer allows for safer, more rapid addition once the initial vigorous reaction subsides [1].

- **Problem: Product Purity Issues**

- **Possible Cause:** Inefficient separation during distillation.
 - **Solution:** Use an efficient fractionating column as specified in the procedure (e.g., a Young column or Glinsky column) to clearly separate the **2-Heptanol** from the fore-run [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 2-heptanol [orgsyn.org]
2. 2-Heptanol Safety Data Sheet | warning | Liquid | SDS/MSDS [nextsds.com]

3. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
4. 2-Heptanol | Antioxidant | Antibacterial [targetmol.com]
5. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
6. 2-Heptanol (Standard) | Antimicrobial [medchemexpress.com]

To cite this document: Smolecule. [Experimental Protocol: Synthesis of 2-Heptanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560084#2-heptanol-analytical-standard-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com